

An In-depth Technical Guide to the Boiling Point of 1-(Trimethylsilyl)piperidine

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Compound of Interest

Compound Name: 1-(Trimethylsilyl)piperidine

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Introduction: The Significance of 1-(Trimethylsilyl)piperidine in Modern Synthesis

1-(Trimethylsilyl)piperidine, also known as trimethyl(piperidin-1-yl)silane, is a versatile organosilicon compound with the molecular formula $C_8H_{19}NSi$.^{[1][2]} This clear liquid reagent has carved a niche in organic synthesis, primarily as a robust protecting group for amines and a valuable synthetic building block.^[1] The piperidine moiety is a ubiquitous structural motif in a vast array of pharmaceuticals and natural alkaloids, making its derivatives, including **1-(Trimethylsilyl)piperidine**, of significant interest in medicinal chemistry and drug discovery.^[1] The strategic introduction and removal of the trimethylsilyl (TMS) group allow for the selective modification of complex molecules, a critical aspect of multi-step synthetic campaigns.^[1] A thorough understanding of its physical properties, most notably its boiling point, is paramount for its purification, handling, and application in various chemical transformations.

Physicochemical Properties of 1-(Trimethylsilyl)piperidine

A comprehensive understanding of a reagent's physical properties is fundamental to its effective use in a laboratory setting. The key physicochemical properties of **1-(Trimethylsilyl)piperidine** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₉ NSi	[1][2]
Molecular Weight	157.33 g/mol	[1][2]
Appearance	Transparent liquid	[1]
Density	0.85 g/cm ³	[1][3]
Boiling Point	193°C at 760 mmHg	[1]
160°C at 760 Torr	[4]	
67°C at 28 Torr	[3]	
CAS Number	3768-56-7	[1][2][3][4][5]

The Boiling Point of 1-(Trimethylsilyl)piperidine: A Critical Parameter

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. This physical constant is a crucial indicator of a compound's purity and is essential for purification techniques such as distillation. The boiling point of **1-(Trimethylsilyl)piperidine** is significantly influenced by ambient pressure, a common consideration in organic chemistry labs where vacuum distillation is frequently employed to purify thermally sensitive compounds or those with high boiling points.

Pressure-Temperature Relationship

The relationship between vapor pressure and temperature is described by the Clausius-Clapeyron equation. For practical laboratory applications, a pressure-temperature nomograph can be a valuable tool for estimating the boiling point of a substance at a reduced pressure when its boiling point at atmospheric pressure is known.[6][7][8][9]

Below is a table of reported boiling points for **1-(Trimethylsilyl)piperidine** at various pressures:

Temperature (°C)	Pressure (mmHg/Torr)	Source
193	760 mmHg	[1]
160	760 Torr	[4]
67	28 Torr	[3]

The variation in reported boiling points at atmospheric pressure (760 mmHg/Torr) may be attributed to experimental differences or the purity of the samples tested.

Experimental Determination of the Boiling Point of 1-(Trimethylsilyl)piperidine

For the precise determination of the boiling point of **1-(Trimethylsilyl)piperidine**, particularly when only a small sample is available, a micro-boiling point determination method is highly recommended.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Micro-Boiling Point Determination Protocol

This protocol outlines a standard procedure for determining the boiling point of a liquid using a capillary tube method.

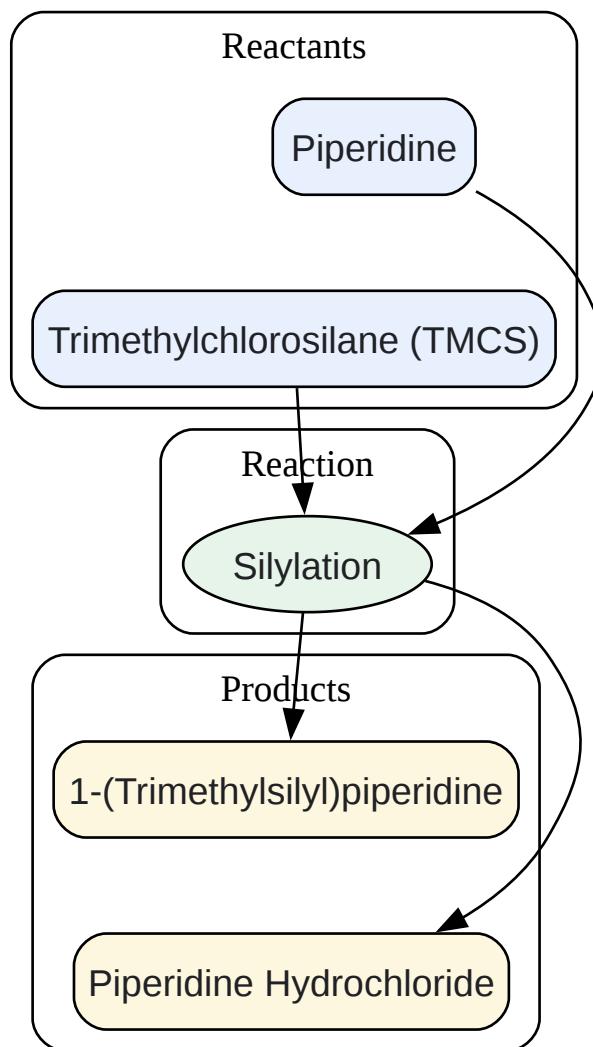
Materials:

- **1-(Trimethylsilyl)piperidine** sample
- Melting point apparatus with a heating block and thermometer
- Capillary tubes (sealed at one end)
- Small test tube or melting point tube
- Thermometer

Procedure:

- Sample Preparation: A small amount of **1-(Trimethylsilyl)piperidine** is introduced into the small test tube or melting point tube.
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the sample-containing tube with the open end submerged in the liquid.
- Apparatus Setup: The assembly is placed in the heating block of the melting point apparatus, ensuring the thermometer bulb is level with the sample.
- Heating: The sample is heated gradually. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Boiling Point Identification: As the liquid approaches its boiling point, the rate of bubbling will increase significantly. The boiling point is the temperature at which a continuous and rapid stream of bubbles emerges from the capillary tube.
- Confirmation: The temperature is recorded. To confirm, the heating can be stopped, and the temperature at which the liquid is drawn back into the capillary tube upon cooling is also noted. This temperature should be very close to the boiling point.

Diagram of Micro-Boiling Point Determination Workflow



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